

The Chemical Architecture and Biological Perturbations of Taxinine B: A Technical Guide

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Compound of Interest

Compound Name: *Tatsinine*

Cat. No.: *B13412303*

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Abstract

Taxinine B, a complex diterpenoid found in plants of the *Taxus* genus, represents a significant area of interest in natural product chemistry and toxicology. This document provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activities of Taxinine B. It details the primary mechanism of action, which involves the antagonism of cardiac ion channels, and presents available quantitative data in a structured format. Furthermore, this guide outlines established experimental protocols for the isolation, purification, and spectroscopic analysis of Taxinine B, and includes a visualization of its mechanism of action to facilitate a deeper understanding for research and development purposes.

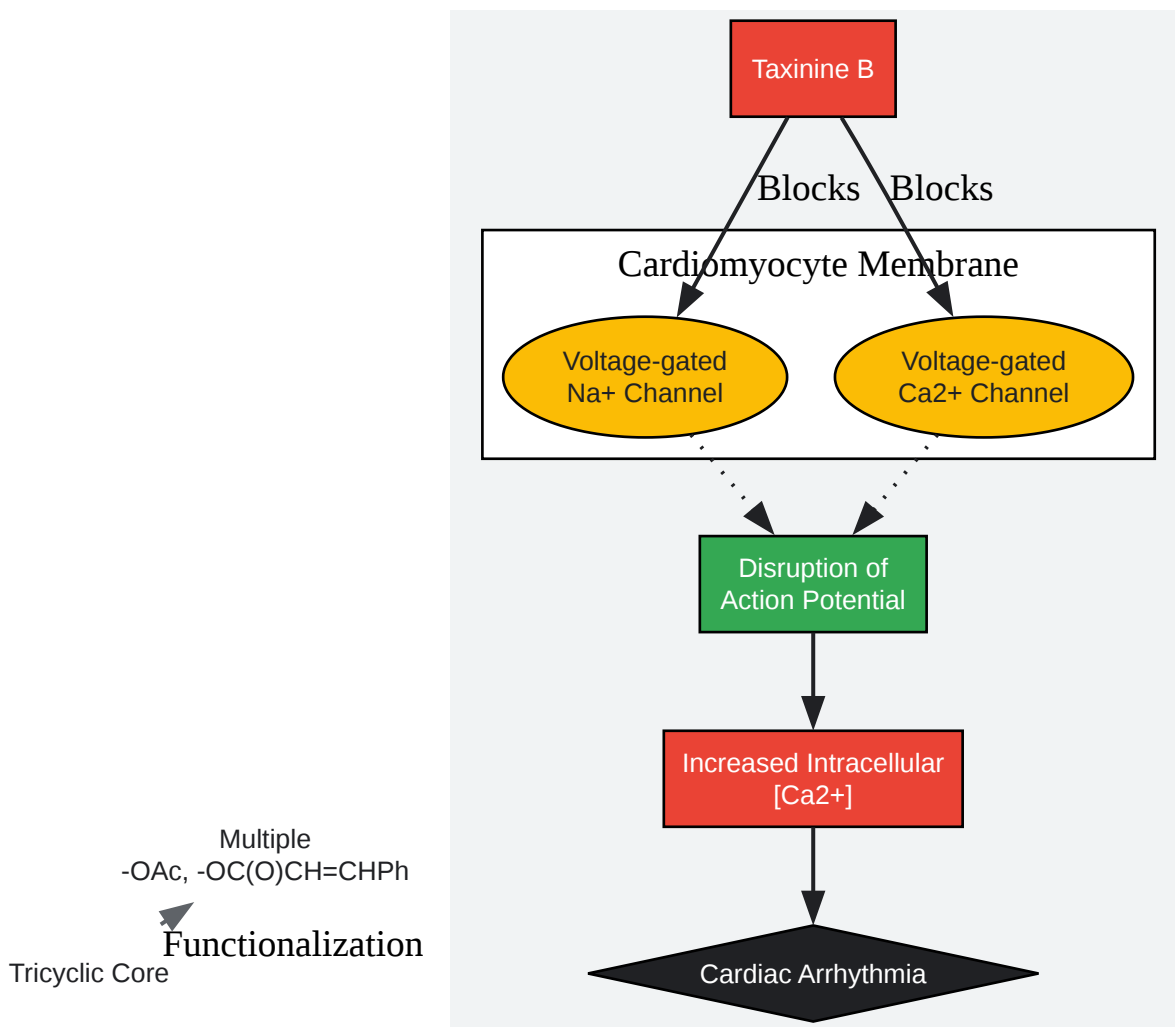
Chemical Structure and Properties of Taxinine B

Taxinine B is a naturally occurring taxane diterpenoid. Its intricate polycyclic structure is adorned with multiple functional groups, contributing to its biological activity.

Table 1: Chemical and Physical Properties of Taxinine B[1]

Property	Value
Molecular Formula	C ₃₇ H ₄₄ O ₁₁
Molecular Weight	664.7 g/mol
IUPAC Name	[(1R,2R,3R,5S,7S,8S,9R,10R)-2,7,9,10-tetraacetyloxy-8,12,15,15-tetramethyl-4-methylidene-13-oxo-5-tricyclo[9.3.1.0 ^{3,8}]pentadec-11-enyl] (E)-3-phenylprop-2-enoate
CAS Number	18457-44-8
Exact Mass	664.28836222 Da

The core of Taxinine B is a tricyclic system, which is characteristic of the taxane family of compounds. The presence of multiple acetyl and cinnamoyl groups are key features of its chemical architecture.



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References

- 1. Taxinine B | C37H44O11 | CID 10055179 - PubChem [pubchem.ncbi.nlm.nih.gov]

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